

solubility of 1,2-dibromobutane in polar and non-polar solvents

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Compound of Interest

Compound Name: 1,2-Dibromobutane

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Solubility Profile of 1,2-Dibromobutane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1,2-dibromobutane** in a range of polar and non-polar solvents. Understanding the solubility of this halogenated alkane is critical for its application in organic synthesis, as a reaction medium, and in purification processes. This document presents available quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of solubility principles.

Core Concept: "Like Dissolves Like"

The solubility of a solute in a solvent is fundamentally governed by the principle of "like dissolves like." This principle states that substances with similar intermolecular forces are more likely to be soluble in one another. **1,2-Dibromobutane** ($C_4H_8Br_2$) is a polar molecule due to the presence of two electronegative bromine atoms. However, it also possesses a non-polar four-carbon alkyl chain. This dual character influences its solubility in different types of solvents.

In polar solvents, the dipole-dipole interactions between the solvent molecules and the C-Br bonds of **1,2-dibromobutane** contribute to its solubility. In non-polar solvents, the dispersion

forces between the butyl chain of **1,2-dibromobutane** and the non-polar solvent molecules are the primary drivers of solubility.

Quantitative Solubility Data

While specific numerical solubility values for **1,2-dibromobutane** are not extensively documented in publicly available literature, the following table summarizes the known qualitative and semi-quantitative solubility information.

Solvent	Chemical Formula	Polarity	Solubility of 1,2-Dibromobutane	Citation
Water	H ₂ O	Polar	Insoluble / Sparingly Soluble	[1][2][3]
Ethanol	C ₂ H ₅ OH	Polar	Miscible	[1][2][4]
Benzene	C ₆ H ₆	Non-polar	Soluble	
Ether (Diethyl ether)	(C ₂ H ₅) ₂ O	Moderately Polar	Soluble	

Note: "Miscible" indicates that the two liquids are completely soluble in each other at all proportions.

Experimental Protocols

The following is a detailed methodology for determining the solubility of a liquid solute like **1,2-dibromobutane** in various liquid solvents. This protocol is based on the widely accepted "shake-flask" method, which is considered a reliable technique for solubility measurement.[5][6]

Objective: To determine the solubility of **1,2-dibromobutane** in a given solvent at a specific temperature.

Materials:

- **1,2-Dibromobutane** (high purity)
- Selected solvents (e.g., water, ethanol, hexane; high purity)
- Thermostatically controlled shaker bath or incubator
- Calibrated analytical balance
- Glass vials with screw caps
- Pipettes and syringes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., Gas Chromatograph with a suitable detector)

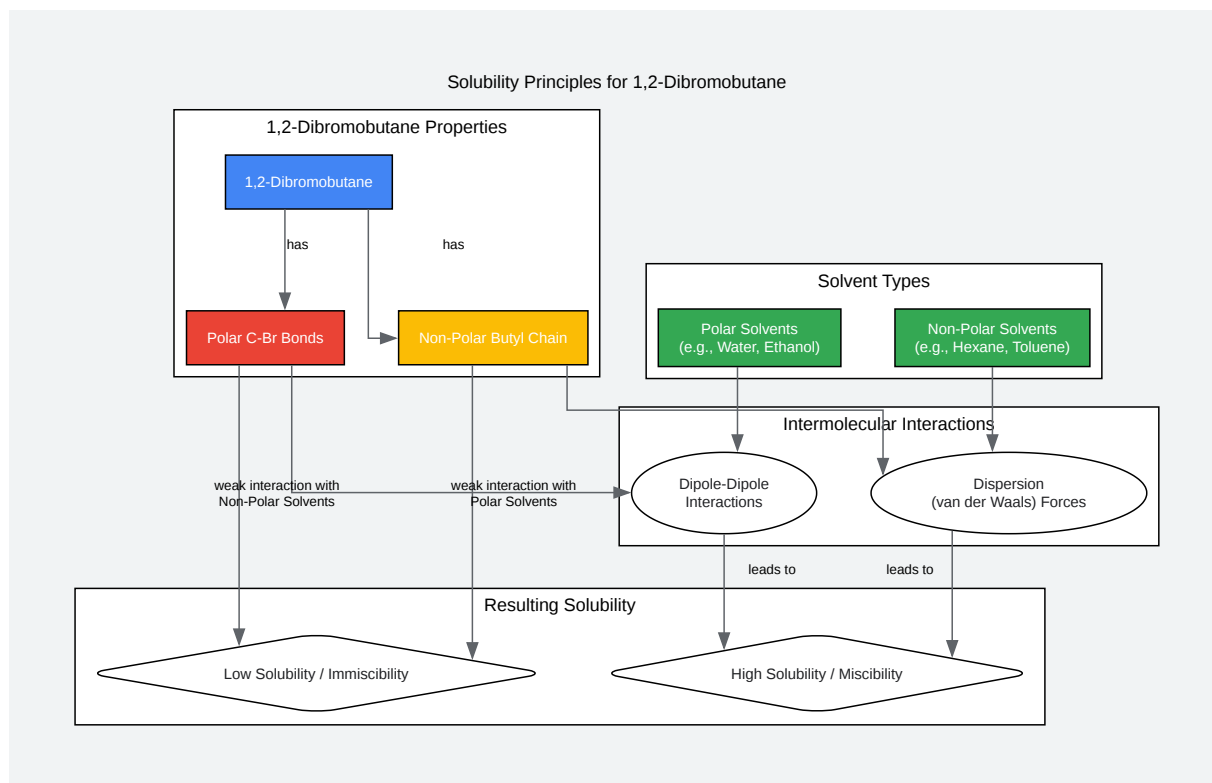
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **1,2-dibromobutane** to a known volume or mass of the solvent in a glass vial. The presence of a distinct second phase of the solute is necessary to ensure saturation.
 - Securely cap the vials to prevent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours, depending on the solvent and solute. It is advisable to perform preliminary experiments to determine the optimal equilibration time.
- Phase Separation:

- Once equilibrium is reached, cease agitation and allow the vials to stand undisturbed in the constant temperature bath for at least 24 hours. This allows for the complete separation of the undissolved solute from the saturated solution.
- Sampling and Analysis:
 - Carefully extract a known volume of the clear, saturated supernatant using a pipette or syringe. It is crucial to avoid disturbing the undissolved layer.
 - Immediately filter the sample using a syringe filter that is compatible with the solvent to remove any microscopic undissolved droplets.
 - Accurately weigh the filtered sample.
 - Dilute the sample with a suitable solvent to a concentration that falls within the calibration range of the analytical instrument.
 - Analyze the diluted sample using a pre-calibrated Gas Chromatograph (or other suitable analytical technique) to determine the concentration of **1,2-dibromobutane**.
- Data Calculation:
 - From the concentration of the analyzed sample and the dilution factor, calculate the concentration of **1,2-dibromobutane** in the original saturated solution.
 - Express the solubility in appropriate units, such as grams of solute per 100 grams of solvent (g/100g) or moles of solute per liter of solution (mol/L).

Visualization of Solubility Principles

The following diagram illustrates the logical relationship between the properties of **1,2-dibromobutane** and its expected solubility in polar and non-polar solvents.



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Solubility pathway for **1,2-dibromobutane**.

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